

The Enigmatic Bio-Profile of (+)-Isophorol: A Landscape of Limited Data

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Compound of Interest

Compound Name: *Isophorol, (+)-*

Cat. No.: *B12645837*

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For researchers, scientists, and drug development professionals, the pursuit of novel bioactive compounds is a constant endeavor. Within the vast repository of natural and synthetic molecules, (+)-Isophorol, also known as (+)-3,5,5-trimethyl-2-cyclohexen-1-ol, presents a curious case. Despite its presence in nature and its structural relation to the industrially significant compound isophorone, a comprehensive understanding of its biological activities remains largely uncharted territory.

Currently, a thorough investigation into the potential therapeutic applications of (+)-Isophorol is significantly hampered by a scarcity of publicly available scientific literature and quantitative experimental data. While its precursor, isophorone, has been the subject of toxicological studies, the specific biological effects of its metabolite, (+)-Isophorol, have not been extensively elucidated. This lack of in-depth research means that for key areas of pharmacological interest, such as anticancer, anti-inflammatory, antioxidant, and antimicrobial activities, there is a notable absence of robust data.

Toxicological Insights from Isophorone Metabolism

(+)-Isophorol is recognized as a metabolite of isophorone. Toxicological profiles of isophorone provide some context, indicating that it undergoes metabolic transformation in vivo. However, these reports primarily focus on the toxicity of the parent compound, isophorone, and do not offer specific quantitative data on the independent biological activities of (+)-Isophorol. The toxicological assessment of isophorone suggests that it can cause irritation and has been

investigated for its carcinogenic potential, but these findings cannot be directly extrapolated to (+)-Isophorol without specific studies.

Investigating Potential Biological Activities: A Void in the Literature

A comprehensive search of scientific databases reveals a significant gap in the understanding of (+)-Isophorol's pharmacological properties.

Antimicrobial Activity: An Indirect Assessment

One of the few available studies explored the antimicrobial potential of isophorone and its microbially transformed metabolites, 4 α -hydroxy-isophorone and 7-hydroxy-isophorone. The study reported that neither isophorone nor these hydroxylated derivatives exhibited significant antibacterial activity when tested against a panel of microorganisms. While this does not directly assess the antimicrobial properties of (+)-Isophorol, the lack of activity in structurally similar compounds might suggest a low probability of potent antimicrobial effects. However, without direct testing, this remains speculative.

Anticancer, Anti-inflammatory, and Antioxidant Potential: Unexplored Avenues

There is a conspicuous absence of research investigating the anticancer, anti-inflammatory, and antioxidant properties of (+)-Isophorol. Consequently, no quantitative data, such as IC₅₀ values or inhibition percentages, are available to populate comparative tables. Furthermore, the lack of experimental studies means that no established protocols for assessing these activities for (+)-Isophorol can be detailed, nor can any associated signaling pathways be visualized.

Future Directions and the Call for Research

The current state of knowledge regarding the biological activities of (+)-Isophorol is rudimentary at best. This presents both a challenge and an opportunity for the scientific community. The structural features of (+)-Isophorol, including its cyclohexene ring and hydroxyl group, are present in various bioactive natural products, hinting at the possibility of undiscovered pharmacological properties.

To unlock the potential of (+)-Isophorol, a systematic investigation is imperative. Such research should encompass:

- In vitro screening: Comprehensive screening of (+)-Isophorol against a wide range of cancer cell lines, inflammatory markers, and antioxidant assays to establish a baseline of its biological activity.
- Mechanism of action studies: Should any significant activity be identified, subsequent studies to elucidate the underlying molecular mechanisms and signaling pathways would be crucial.
- In vivo studies: Preclinical animal models would be necessary to evaluate the efficacy, safety, and pharmacokinetic profile of (+)-Isophorol.

Until such dedicated research is undertaken, (+)-Isophorol will remain a molecule of unrealized potential within the landscape of drug discovery and development. The creation of a detailed technical guide as requested is, at present, not feasible due to the profound lack of foundational scientific data.

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